

Introduction: The Potential of Substituted Benzoic Acids in Medicinal Chemistry

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Compound of Interest

Compound Name: *Methyl 3-allyl-4-hydroxy-5-methoxybenzoate*

CAS No.: 647854-53-3

Cat. No.: B1337276

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Methyl 3-allyl-4-hydroxy-5-methoxybenzoate is a member of the substituted benzoic acid ester family, a class of organic compounds that are of significant interest in the fields of medicinal chemistry and materials science. The specific arrangement of the allyl, hydroxyl, and methoxy functional groups on the benzene ring provides a unique combination of steric and electronic properties, making it a valuable scaffold for further chemical modification and a potential candidate for biological activity screening. This guide provides a comprehensive overview of its chemical identity, a proposed synthetic route with detailed protocols, and a discussion of its potential applications in research and drug development.

While a dedicated CAS number and PubChem entry for **Methyl 3-allyl-4-hydroxy-5-methoxybenzoate** are not readily found in major public databases, its existence is confirmed through chemical suppliers.^[1] This suggests that it is a novel or less-studied compound with untapped potential.

Physicochemical and Identifier Data

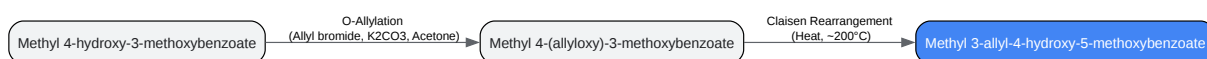
For any researcher, having the fundamental identifiers of a compound is crucial. The following table summarizes the known and predicted properties of **Methyl 3-allyl-4-hydroxy-5-methoxybenzoate**.

Property	Value	Source
Molecular Formula	C12H14O4	[1]
Molecular Weight	222.24 g/mol	[1]
IUPAC Name	methyl 3-allyl-4-hydroxy-5-methoxybenzoate	-
CAS Number	Not Assigned	-
PubChem CID	Not Assigned	-

Proposed Synthesis Pathway: A Multi-Step Approach

Given the lack of published specific synthetic procedures for **Methyl 3-allyl-4-hydroxy-5-methoxybenzoate**, a plausible and efficient three-step synthesis is proposed, starting from the readily available Methyl 4-hydroxy-3-methoxybenzoate (also known as methyl vanillate). This proposed pathway leverages well-established and reliable organic reactions.

The overall synthetic workflow can be visualized as follows:



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Caption: Proposed two-step synthesis of **Methyl 3-allyl-4-hydroxy-5-methoxybenzoate**.

Step 1: O-Alkylation of Methyl 4-hydroxy-3-methoxybenzoate

The initial step involves the protection of the phenolic hydroxyl group via Williamson ether synthesis. This is a standard and high-yielding reaction for the formation of aryl ethers.

Causality of Experimental Choices:

- Starting Material: Methyl 4-hydroxy-3-methoxybenzoate (CAS: 3943-74-6, PubChem CID: 19844) is chosen due to its commercial availability and suitable substitution pattern.^{[2][3][4]}
- Reagents: Allyl bromide is a common and reactive allylating agent. Potassium carbonate is a mild base, sufficient to deprotonate the phenol without causing hydrolysis of the methyl ester. Acetone is a suitable polar aprotic solvent for this type of reaction.

Detailed Experimental Protocol:

- To a solution of Methyl 4-hydroxy-3-methoxybenzoate (1.0 eq.) in dry acetone, add anhydrous potassium carbonate (1.5 eq.).
- Stir the suspension at room temperature for 15 minutes.
- Add allyl bromide (1.2 eq.) dropwise to the reaction mixture.
- Heat the reaction mixture to reflux and monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature and filter off the inorganic salts.
- Evaporate the solvent from the filtrate under reduced pressure.
- Dissolve the residue in ethyl acetate and wash with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate to yield the crude Methyl 4-(allyloxy)-3-methoxybenzoate.
- Purify the crude product by column chromatography on silica gel if necessary.

Step 2: Claisen Rearrangement to Introduce the Allyl Group

The second and key step is the Claisen rearrangement, a thermal[5][5]-sigmatropic rearrangement of an allyl aryl ether to an ortho-allyl phenol.[6][7][8] This reaction is a powerful tool for forming carbon-carbon bonds on an aromatic ring.

Causality of Experimental Choices:

- The thermal Claisen rearrangement is a concerted, pericyclic reaction that proceeds through a cyclic transition state.[6][9] Heating the intermediate, Methyl 4-(allyloxy)-3-methoxybenzoate, will induce the rearrangement of the allyl group from the oxygen atom to the ortho-position on the aromatic ring. The ortho-position (C3) is sterically unhindered, favoring the rearrangement at this site.

Detailed Experimental Protocol:

- Place the purified Methyl 4-(allyloxy)-3-methoxybenzoate in a round-bottom flask equipped with a reflux condenser under an inert atmosphere (e.g., nitrogen or argon).
- Heat the compound to a high temperature, typically in the range of 180-220 °C, using an oil bath or a heating mantle.
- Monitor the progress of the rearrangement by TLC. The product, **Methyl 3-allyl-4-hydroxy-5-methoxybenzoate**, will have a different R_f value due to the presence of the free phenolic hydroxyl group.
- Once the rearrangement is complete, cool the reaction mixture to room temperature.
- The crude product can be purified by column chromatography on silica gel to afford the pure **Methyl 3-allyl-4-hydroxy-5-methoxybenzoate**.

Potential Applications in Research and Drug Development

While specific biological activities for **Methyl 3-allyl-4-hydroxy-5-methoxybenzoate** have not been reported, the structural motifs present in the molecule suggest several avenues for

investigation. Phenolic compounds, in general, exhibit a wide range of biological and pharmaceutical activities, including antioxidant, antimicrobial, and anti-inflammatory properties. [10][11]

- **Antioxidant and Anti-inflammatory Potential:** The phenolic hydroxyl group is a key feature responsible for the antioxidant activity of many natural products.[12] Furthermore, related phenolic compounds have been shown to possess anti-inflammatory properties. For instance, a glycosylated derivative of a similar core structure has been shown to inhibit CpG-DNA-induced inflammatory responses.
- **Antimicrobial Activity:** Phenolic compounds are known for their antimicrobial properties. The introduction of an allyl group can modulate the lipophilicity of the molecule, potentially enhancing its ability to penetrate microbial cell membranes.
- **Synthetic Intermediate:** The presence of multiple functional groups (ester, phenol, methoxy, and allyl) makes **Methyl 3-allyl-4-hydroxy-5-methoxybenzoate** a versatile intermediate for the synthesis of more complex molecules. The allyl group, for instance, can be further modified through various reactions such as oxidation, reduction, or addition reactions.

Conclusion

Methyl 3-allyl-4-hydroxy-5-methoxybenzoate represents an intriguing yet underexplored molecule with potential applications in medicinal chemistry and materials science. This guide has provided a comprehensive overview of its identity and a detailed, scientifically-grounded proposed synthetic pathway. The outlined protocols are based on well-established chemical principles and offer a clear roadmap for its preparation in a laboratory setting. Further research into the biological activities of this compound is warranted and could lead to the discovery of novel therapeutic agents.

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